

Chemical structure of 5-Chloro-1,2-difluoro-3-methoxybenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-1,2-difluoro-3-methoxybenzene

CAS No.: 1804875-58-8

Cat. No.: B1460318

[Get Quote](#)

An In-Depth Technical Guide to **5-Chloro-1,2-difluoro-3-methoxybenzene**: Synthesis, Characterization, and Applications

Section 1: Introduction and Molecular Overview

5-Chloro-1,2-difluoro-3-methoxybenzene is a polysubstituted aromatic compound that serves as a highly functionalized building block in modern synthetic chemistry. Its utility is particularly pronounced in the fields of drug discovery and materials science, where the precise arrangement of its substituents—a chlorine atom, two fluorine atoms, and a methoxy group—can be leveraged to modulate the physicochemical and biological properties of larger molecules.^{[1][2][3]} The incorporation of fluorine, for instance, is a well-established strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and lipophilicity.^[4] Similarly, the chloro and methoxy groups play crucial roles in directing reactivity and participating in key intermolecular interactions within biological targets.^[5]

This guide, designed for researchers and drug development professionals, provides a comprehensive technical overview of this compound. We will delve into its fundamental

properties, propose a robust synthetic pathway, detail methods for its structural elucidation via spectroscopic techniques, analyze its chemical reactivity, and outline critical safety protocols for its handling.

Caption: Chemical structure of **5-Chloro-1,2-difluoro-3-methoxybenzene**.

Section 2: Physicochemical and Computed Properties

The physical and chemical properties of a compound are fundamental to its application in research and development, influencing everything from reaction kinetics to formulation. Below is a summary of the key properties for **5-Chloro-1,2-difluoro-3-methoxybenzene** and its close analogs.

Table 1: Core Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₅ ClF ₂ O	[6]
Molecular Weight	178.56 g/mol	[6]
CAS Number	170572-51-7	[6]
Appearance	Colorless liquid (Predicted)	N/A
Boiling Point	172 - 173 °C (analog)	
Density	1.288 g/mL at 25 °C (analog)	

Table 2: Computed Molecular Descriptors

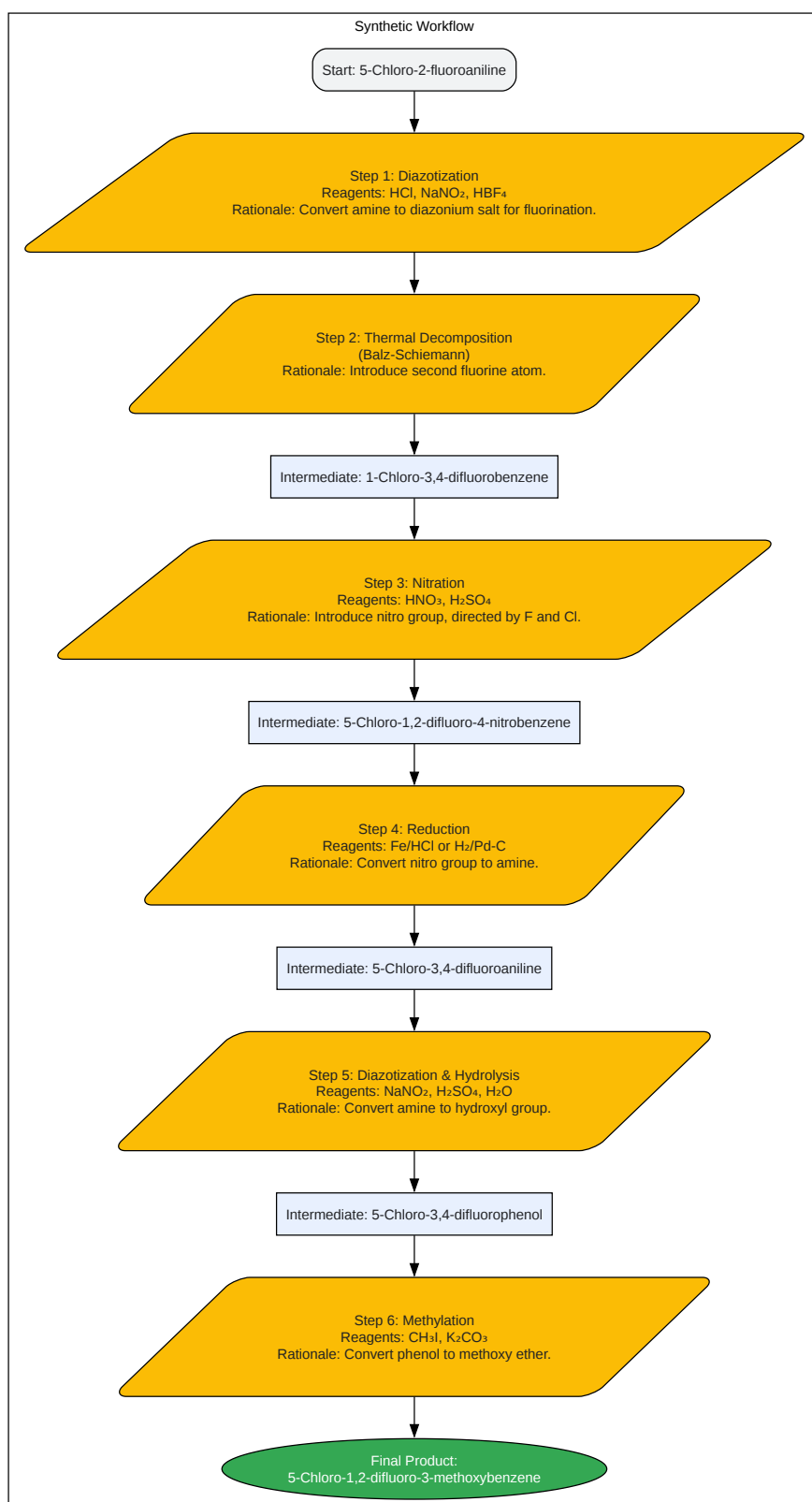
Computed descriptors are valuable for predicting a molecule's behavior in biological systems, such as its ability to cross cell membranes or its potential for off-target effects.

Property	Value	Source
XLogP3	4.1 (analog)	[7]
Hydrogen Bond Donor Count	0	[7]
Hydrogen Bond Acceptor Count	1	[7]
Rotatable Bond Count	1	[8]
Polar Surface Area	9.23 Å ²	[8]

Section 3: Synthesis and Mechanistic Insights

The synthesis of highly substituted fluorinated aromatics requires a strategic, multi-step approach that carefully considers the directing effects of existing substituents. While a direct, one-pot synthesis for **5-Chloro-1,2-difluoro-3-methoxybenzene** is not prominently documented, a logical and robust pathway can be designed starting from commercially available precursors. The following proposed synthesis leverages well-established organohalogen reactions.

The chosen strategy involves the diazotization of a substituted aniline, a classic and reliable method for introducing fluorine into an aromatic ring via the Balz-Schiemann reaction or a related Sandmeyer-type process.[9][10] The sequence of reactions is critical; installing the substituents in the correct order maximizes yield and minimizes the formation of unwanted isomers.



[Click to download full resolution via product page](#)

Caption: Proposed multi-step synthesis of **5-Chloro-1,2-difluoro-3-methoxybenzene**.

Detailed Experimental Protocol (Proposed)

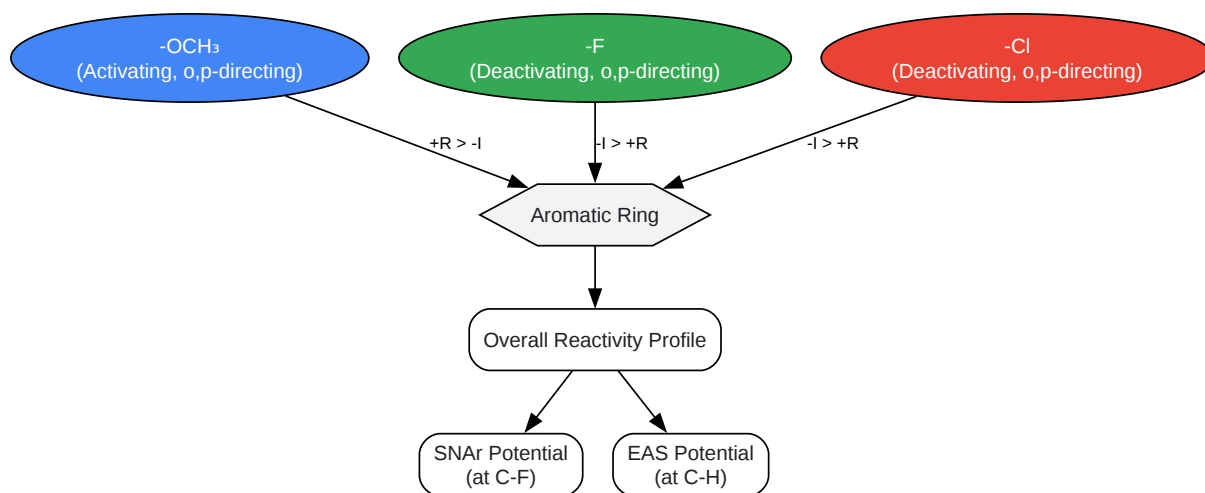
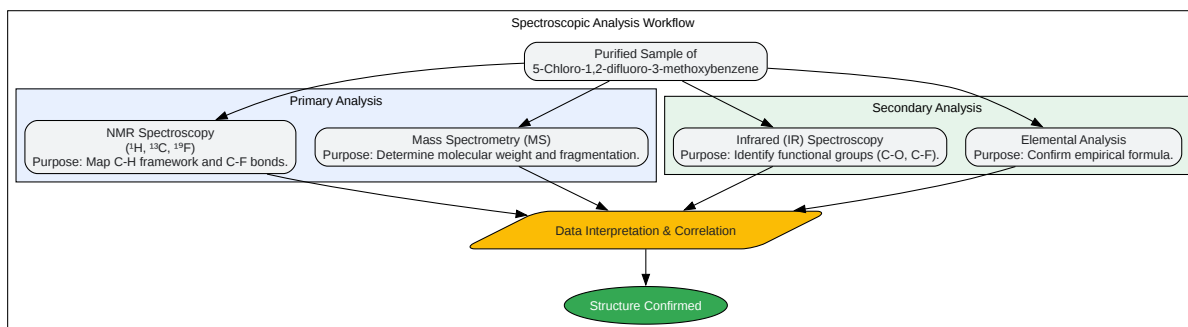
This protocol is a representative procedure based on established methodologies.^{[10][11]}

Researchers should perform small-scale trials to optimize conditions.

- Diazotization of 5-Chloro-2-fluoroaniline:
 - To a stirred mixture of concentrated hydrochloric acid and water, slowly add 5-chloro-2-fluoroaniline.^[10]
 - Cool the resulting mixture to -5 °C in an ice-salt bath.
 - Add a solution of sodium nitrite in water dropwise, maintaining the temperature below 0 °C.
 - To the resulting clear diazonium salt solution, add 40% fluoboric acid to precipitate the diazonium tetrafluoroborate salt.^[10]
 - Filter the salt, wash with cold fluoboric acid, followed by cold methanol and ether, then dry under vacuum.
- Thermal Decomposition (Balz-Schiemann Reaction):
 - Gently heat the dried 5-chloro-2-fluorophenyl diazonium tetrafluoroborate salt in a flask equipped with a distillation apparatus.
 - The salt will decompose to yield 1-chloro-3,4-difluorobenzene, which is collected as the distillate.^[9]
 - Purify the crude product by distillation.
- Subsequent Functional Group Transformations:
 - The resulting 1-chloro-3,4-difluorobenzene would then undergo a series of standard aromatic transformations (nitration, reduction, another diazotization/hydrolysis, and finally methylation) as outlined in the workflow diagram above to yield the final product. Each of these steps requires careful selection of reagents and conditions to ensure proper regioselectivity.

Section 4: Spectroscopic Characterization and Structural Elucidation

Confirming the structure of a synthesized molecule is paramount. A combination of spectroscopic techniques provides unambiguous evidence of its identity and purity.[12]



[Click to download full resolution via product page](#)

Caption: Electronic influences of substituents on the benzene ring's reactivity.

Its primary application lies as a scaffold in the synthesis of more complex molecules. In drug discovery, this fragment could be incorporated into lead compounds to probe interactions within a protein's binding pocket, with each substituent offering a potential vector for modification to optimize activity and pharmacokinetic profiles.

Section 6: Safety, Handling, and Storage

As with any halogenated organic compound, proper safety precautions are essential. The following information is based on data for structurally similar chemicals and should be followed rigorously. [13] Hazard Identification:

- Warning! May be harmful if swallowed. * Causes skin and serious eye irritation. [13]* May cause respiratory irritation. [13][14] Handling and Personal Protective Equipment (PPE):
- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA regulations. * Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin contact. * Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place. [13]* Keep away from incompatible materials such as strong oxidizing agents. Disposal:
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Section 7: Conclusion

5-Chloro-1,2-difluoro-3-methoxybenzene represents a valuable and synthetically versatile chemical entity. Its unique combination of electron-donating and -withdrawing groups provides a nuanced reactivity profile that can be exploited by medicinal and materials chemists. While its synthesis requires a thoughtful, multi-step approach, the resulting scaffold offers numerous

possibilities for derivatization. A thorough understanding of its properties, spectroscopic signatures, and handling requirements, as detailed in this guide, is the foundation for its successful application in advanced scientific research.

References

- Garcia, H., Perrod, M. C., Gilbert, L., Ratton, S., & Rochin, C. (1991). New synthesis of fluorobenzene and derivatives. *Journal of Fluorine Chemistry*, 54(1–3), 117. Available at: [\[Link\]](#)
- European Patent Office. (2021). PROCESS FOR PREPARING FLUOROBENZENE DERIVATIVES AND BENZOIC ACID HYPOFLUORITE DERIVATIVES - EP 3786143. Available at: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2026). Exploring the Synthesis of Fluorinated Organic Compounds: A Look at Nitrobenzene Derivatives. Available at: [\[Link\]](#)
- Wikipedia. Fluorobenzene. Available at: [\[Link\]](#)
- Lin, H. C., & Yang, Z. Y. (1995). Synthesis and Properties of Fluorinated Ethers with Fluorobenzene Rings. *Inorganic Chemistry*, 34(7), 1753–1756. Available at: [\[Link\]](#)
- Bezdudny, M. V., et al. (2024). Introduction of the Difluoro(methoxy)methyl Group into the Aromatic Ring and the Study of Its Electronic Properties. *Journal of Organic and Pharmaceutical Chemistry*, 22(4). Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). Substance Information. Available at: [\[Link\]](#)
- Royal Society of Chemistry. Electronic Supplementary Information. Available at: [\[Link\]](#)
- Bezdudny, M. V., et al. (2024). Introduction of the Difluoro(methoxy)methyl Group into the Aromatic Ring and the Study of Its Electronic Properties. *Journal of Organic and Pharmaceutical Chemistry*. Available at: [\[Link\]](#)
- Alam, M. J., et al. (2022). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. *European Journal of Medicinal Chemistry*. Available at: [\[Link\]](#)

- Pfeifer, O., Lohmann, U., & Ballschmiter, K. (2001). Halogenated Methyl-Phenyl Ethers (Anisoles) in the Environment. Fresenius' Journal of Analytical Chemistry. Available at: [\[Link\]](#)
- PubChem. 2-Chloro-1-[chloro(difluoro)-methoxy]-3-fluoro-benzene. Available at: [\[Link\]](#)
- Tishchenko, O., et al. (2001). Protonation of Gaseous Halogenated Phenols and Anisoles and Its Interpretation Using DFT-Based Local Reactivity Indices. The Journal of Physical Chemistry A. Available at: [\[Link\]](#)
- CompTox Chemicals Dashboard, EPA. 5-Bromo-1-chloro-2-[chloro(difluoro)methoxy]-3-fluorobenzene Synonyms. Available at: [\[Link\]](#)
- Pearson. Infrared Spectroscopy. Available at: [\[Link\]](#)
- Puzzarini, C., et al. (2022). The Spectroscopic Characterization of Halogenated Pollutants through the Interplay between Theory and Experiment: Application to R1122. Molecules. Available at: [\[Link\]](#)
- Drug Hunter. (2024). Roles of the Chloro and Methoxy Groups in Drug Discovery. Available at: [\[Link\]](#)
- European Patent Office. (1991). Process for preparing chloro-difluorobenzene - EP 0447259 A1. Available at: [\[Link\]](#)
- Organic Syntheses. (2025). Synthesis of gem-Difluoroalkenes through Ramberg–Bäcklund Reaction of Alkyltriflones. Available at: [\[Link\]](#)
- Molecules. (2022). Heterocycle-Based Multicomponent Reactions in Drug Discovery. Available at: [\[Link\]](#)
- FooDB. Showing Compound Methoxybenzene (FDB012090). Available at: [\[Link\]](#)
- Google Patents. (2016). Preparation method of 5-chloro-2,3-difluoropyridine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. CAS 770-11-6: (Chloro-difluoro-methoxy)-benzene [cymitquimica.com]
- 3. diposit.ub.edu [diposit.ub.edu]
- 4. nbinno.com [nbinno.com]
- 5. drughunter.com [drughunter.com]
- 6. 5-Chloro-1,3-difluoro-2-methoxybenzene | CymitQuimica [cymitquimica.com]
- 7. 2-Chloro-1-[chloro(difluoro)-methoxy]-3-fluoro-benzene | C₇H₃Cl₂F₃O | CID 71669456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Showing Compound Methoxybenzene (FDB012090) - FooDB [foodb.ca]
- 9. Fluorobenzene - Wikipedia [en.wikipedia.org]
- 10. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 11. orgsyn.org [orgsyn.org]
- 12. benchchem.com [benchchem.com]
- 13. assets.thermofisher.cn [assets.thermofisher.cn]
- 14. Substance Information - ECHA [echa.europa.eu]
- To cite this document: BenchChem. [Chemical structure of 5-Chloro-1,2-difluoro-3-methoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1460318/docs#chemical-structure-of-5-chloro-1-2-difluoro-3-methoxybenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)